

applications of 7-Methoxyquinoline-3-carboxylic acid in medicinal chemistry

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Compound of Interest

Compound Name: 7-Methoxyquinoline-3-carboxylic acid

Cat. No.: B1590981

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An Application Guide to **7-Methoxyquinoline-3-carboxylic Acid** in Medicinal Chemistry

Prepared for: Researchers, Scientists, and Drug Development Professionals From: Senior Application Scientist, Gemini Division

Introduction: The Quinoline Scaffold as a Privileged Structure

The quinoline ring system is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its ability to interact with a wide array of biological targets. This heterocyclic motif is present in numerous natural alkaloids with potent biological activities and forms the core of many synthetic drugs. Its versatility allows for structural modifications that can fine-tune pharmacological properties, leading to the development of agents for treating cancer, infectious diseases, and inflammatory conditions.

Within this important class of compounds, **7-Methoxyquinoline-3-carboxylic acid** serves as a valuable building block and a pharmacologically active molecule in its own right. Its specific substitution pattern—a methoxy group at the 7-position and a carboxylic acid at the 3-position—imparts distinct physicochemical properties that drive its biological interactions. This guide provides a detailed exploration of the applications of **7-Methoxyquinoline-3-carboxylic acid** and its derivatives, complete with mechanistic insights and detailed protocols for its investigation in a laboratory setting.

Compound Profile and Synthesis Overview

A clear understanding of the molecule's fundamental properties is essential before delving into its applications.

Physicochemical Data

Property	Value
IUPAC Name	7-methoxy-4-oxo-1H-quinoline-3-carboxylic acid
Synonyms	4-Hydroxy-7-methoxyquinoline-3-carboxylic acid
CAS Number	474659-26-2, 28027-17-0 (tautomer)
Molecular Formula	C ₁₁ H ₉ NO ₃
Molecular Weight	203.19 g/mol
SMILES	<chem>COC1=CC2=C(C=C1)C(=O)C(=CN2)C(=O)O</chem>

Synthetic Strategy: A Generalized Approach

The synthesis of quinoline-3-carboxylic acids often employs classic organic reactions. The Gould-Jacobs reaction is a foundational method, involving the condensation of an aniline (in this case, 3-methoxyaniline) with a diethyl ethoxymethylenemalonate followed by thermal cyclization and subsequent hydrolysis. This provides a reliable route to the core scaffold, which can be further modified.

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